

# Application Notes and Protocols for Cartap in Integrated Pest Management (IPM) Systems

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## Compound of Interest

Compound Name: *Cartap*

Cat. No.: *B107815*

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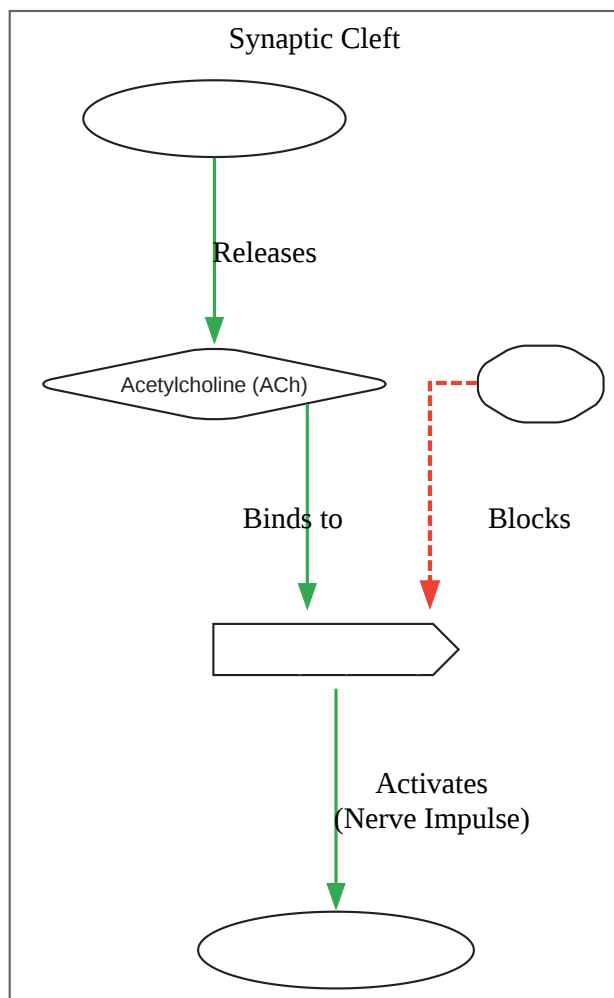
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cartap**, a nereistoxin analogue insecticide, has been utilized in agriculture for the control of various chewing and sucking insect pests. Its role within Integrated Pest Management (IPM) systems is of particular interest due to its specific mode of action and reported selectivity towards certain beneficial organisms. These notes provide a comprehensive overview of **Cartap**'s application in IPM, detailing its efficacy, impact on non-target organisms, and protocols for its evaluation.

## Mode of Action

**Cartap** hydrochloride acts as a systemic insecticide with both contact and stomach action.[1][2][3] It is an analogue of the natural toxin nereistoxin.[2] The primary mode of action is the blockage of nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects.[2][3] This blockage prevents cholinergic transmission, leading to paralysis and subsequent death of the target pest.[2] Insects exposed to **Cartap** cease feeding and ultimately die of starvation.[1] This distinct mechanism of action makes it a valuable tool for insecticide resistance management (IRM) programs, as it can be effective against pests that have developed resistance to other insecticide classes.



Mode of Action of Cartap at the Synaptic Cleft.

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Caption: Mode of Action of **Cartap** at the Synaptic Cleft.

## Efficacy Against Target Pests

**Cartap** has demonstrated efficacy against a range of agricultural pests, particularly in rice cultivation.

## Target Pests

Key target pests for **Cartap** include:

- Rice Yellow Stem Borer (*Scirpophaga incertulas*):[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Rice Leaf Folder (*Cnaphalocrocis medinalis*):[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Diamondback Moth (*Plutella xylostella*) on cabbage and other vegetables.[\[1\]](#)[\[2\]](#)
- Other pests of rice, vegetables, and various other crops.[\[1\]](#)[\[2\]](#)

## Quantitative Efficacy Data

The following tables summarize field trial data for **Cartap**'s effectiveness against major rice pests.

Table 1: Efficacy of **Cartap** Hydrochloride against Rice Yellow Stem Borer (*Scirpophaga incertulas*)

Treatment (Active Ingredient)	Application Rate	% Reduction in Dead Hearts (DH)	% Reduction in White Ears (WE)	Grain Yield (q/ha)	Reference
Cartap hydrochloride	1 kg a.i./ha	35.6	28.4	Increased compared to check	<a href="#">[4]</a>
Cartap hydrochloride 50% SC	-	Lower than Cartap + Fipronil	Lower than Cartap + Fipronil	38.40	<a href="#">[6]</a>
Cartap hydrochloride + Fipronil	4% + 0.5% CG	3.36% DH (infestation)	2.68% WE (infestation)	50.70	<a href="#">[6]</a>
Cartap hydrochloride 75 SG	375 g a.i./ha	Most effective treatment	-	-	<a href="#">[5]</a>
Cartap hydrochloride 50 SP	2 g/L	Least effective treatment	Least effective treatment	46.05	<a href="#">[7]</a>

Table 2: Efficacy of **Cartap** Hydrochloride against Rice Leaf Folder (*Cnaphalocrocis medinalis*)

Treatment (Active Ingredient)	Application Rate	% Reduction in Leaf Damage	% Leaf Damage	Reference
Cartap hydrochloride	1 kg a.i./ha	47.7	-	[4]
Cartap hydrochloride 4G	750 g a.i./ha	-	5.44	[9]
Controlled Release Cartap	375 g a.i./ha	-	3.33	[9]
Cartap hydrochloride 50 WP	2 g/L	-	3.57 (least incidence)	[8]

Table 3: LC50 Values of **Cartap** Hydrochloride against Rice Leaf Folder (*Cnaphalocrocis medinalis*)

Population	LC50 (mg/L)	Reference
Palakkad	633.87	[10]
Kuttanad	583.42	[10]
Onattukara	60.47	[10]
Thrissur	393.87	[10]

## Impact on Non-Target Organisms

A critical component of IPM is the conservation of natural enemies. The impact of **Cartap** on these beneficial organisms can vary.

## Effects on Beneficial Arthropods

Studies have shown mixed results regarding the safety of **Cartap** to beneficial arthropods in rice ecosystems.

Table 4: Impact of **Cartap** Hydrochloride on Natural Enemies in Rice Fields

Natural Enemy	Observation	Reference
Spiders (Tetragnatha sp.)	Supported higher populations compared to carbofuran.	[4]
Spiders	Toxic to spider populations.	[11]
Spiders	Less toxic than dichlorvos and profenofos + cypermethrin.	[12]
Damselflies (Agriocnemis sp.)	On par with untreated plots.	[4]
Green Mirid Bugs (Cyrtorhinus lividipennis)	On par with untreated plots.	[4]
Larval Parasitoids (Stenobracon sp.)	On par with untreated plots.	[4]
Predatory Coccinellids	High abundance in farmers' practice module (less insecticide use).	[13]

It is evident that the impact of **Cartap** on natural enemies can be species-specific and may be influenced by the application method and rate. Some studies suggest **Cartap** can be relatively safe for certain predators, while others indicate toxicity.[4][11] This underscores the need for careful monitoring of natural enemy populations when incorporating **Cartap** into an IPM program.

## Ecotoxicology

**Cartap** has been reported to be moderately toxic to bees and toxic to fish.[8] This is a significant consideration for its use in rice paddies, which are aquatic ecosystems.

## Resistance Management

The development of insecticide resistance is a major challenge in pest management. Resistance to **Cartap** has been observed in some pest populations.[10][14]

## Mechanisms of Resistance

Studies on *Cnaphalocrocis medinalis* and other pests suggest that metabolic resistance is a key mechanism. This can involve enhanced activity of detoxification enzymes such as:

- Cytochrome P450 monooxygenases
- Esterases
- Glutathione-S-transferases<sup>[10]</sup>

To mitigate the development of resistance, it is crucial to rotate **Cartap** with insecticides that have different modes of action.

## Experimental Protocols

The following are generalized protocols for evaluating the efficacy and non-target effects of **Cartap**.

### Efficacy Bioassay (Leaf-Dip Method for Leaf Folder)

This protocol is adapted for determining the LC50 of **Cartap** against *Cnaphalocrocis medinalis*.

Objective: To determine the concentration of **Cartap** that is lethal to 50% of a test population of rice leaf folder larvae.

Materials:

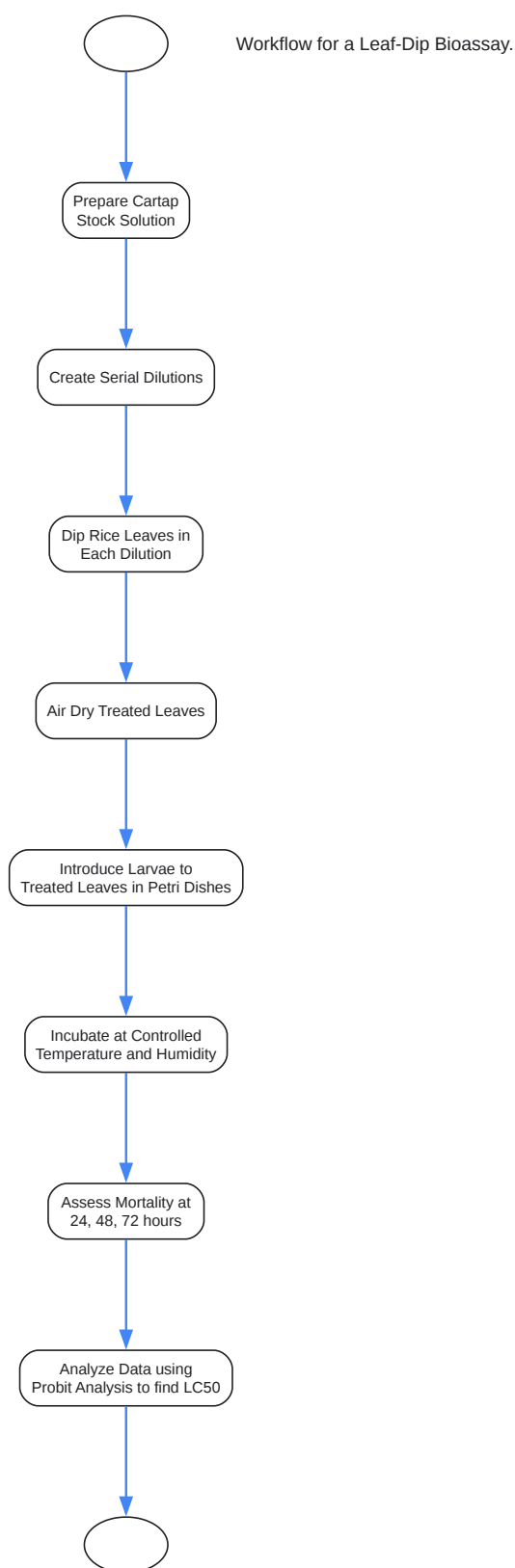
- Technical grade **Cartap** hydrochloride
- Acetone (solvent)
- Distilled water with a non-ionic surfactant
- Rice seedlings
- Petri dishes
- Second or third instar larvae of *C. medinalis*

- Camel hairbrush
- Incubator or growth chamber

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Cartap** in acetone.
- Serial Dilutions: Prepare a series of dilutions from the stock solution using distilled water containing a surfactant. A typical range might include 5-7 concentrations that are expected to result in mortalities between 10% and 90%. A control with only water and surfactant should also be prepared.
- Leaf Treatment: Dip rice leaves into each insecticide dilution for 10-20 seconds with gentle agitation. Allow the leaves to air dry.
- Exposure: Place one treated leaf into each Petri dish. Introduce 10-20 larvae into each dish using a fine camel hairbrush.
- Incubation: Maintain the Petri dishes in an incubator at a controlled temperature and humidity (e.g.,  $25 \pm 2^{\circ}\text{C}$ ,  $70 \pm 5\%$  RH) with a set photoperiod.
- Mortality Assessment: Record larval mortality at 24, 48, and 72 hours after exposure. Larvae that are unable to move when prodded with a brush are considered dead.
- Data Analysis: Correct the mortality data for control mortality using Abbott's formula. Subject the corrected mortality data to probit analysis to determine the LC50 value and its 95% confidence limits.





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Caption: Workflow for a Leaf-Dip Bioassay.

## Field Trial Protocol for Efficacy Evaluation in Rice

Objective: To evaluate the field efficacy of **Cartap** against rice stem borer and leaf folder and its impact on natural enemies.

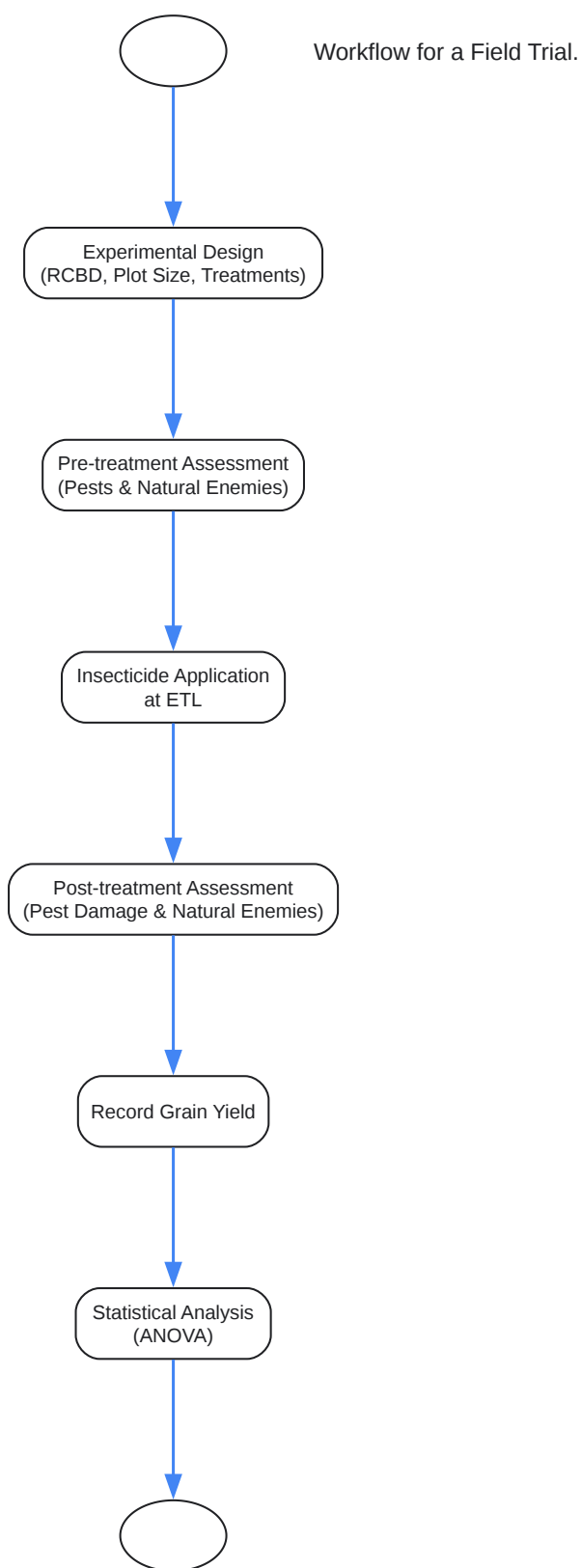
Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with at least three replications.
- Plot Size: A suitable plot size, for example, 5 x 4 meters, with buffer zones between plots to prevent spray drift.
- Treatments:
  - **Cartap** formulation at the recommended application rate.
  - A standard check insecticide.
  - An untreated control.

Procedure:

- Crop Husbandry: Follow standard agronomic practices for rice cultivation.
- Pre-treatment Assessment: Before insecticide application, record the baseline population of pests and natural enemies. For stem borer, this could be the number of egg masses or early larval damage. For natural enemies, use visual counting or a sweep net.
- Insecticide Application: Apply the treatments at the appropriate pest infestation level (Economic Threshold Level - ETL). Use a knapsack sprayer calibrated to deliver a uniform spray volume.
- Post-treatment Assessment:
  - Pest Efficacy: At regular intervals (e.g., 3, 7, and 14 days after treatment), assess pest damage. For stem borer, count the number of dead hearts (at the vegetative stage) or white ears (at the reproductive stage) from a random sample of hills in each plot. For leaf folder, count the number of damaged leaves.

- Natural Enemy Population: At the same intervals, monitor the population of key natural enemies (e.g., spiders, mirid bugs) through visual counts per hill or sweep net catches.
- Yield Data: At harvest, record the grain yield from a designated net plot area for each treatment.
- Data Analysis: Analyze the data on pest incidence, natural enemy populations, and yield using Analysis of Variance (ANOVA) appropriate for an RCBD.



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Caption: Workflow for a Field Trial.

## Conclusion and IPM Recommendations

**Cartap** can be a useful component of an IPM program for rice and other crops, particularly for managing pests like stem borers and leaf folders. Its unique mode of action is beneficial for resistance management. However, its application requires careful consideration of its potential impact on non-target organisms, especially beneficial arthropods and aquatic life.

Key recommendations for integrating **Cartap** into an IPM system:

- **Monitoring:** Base applications on regular pest scouting and established economic threshold levels (ETLs).
- **Selectivity:** Be mindful of the potential for negative impacts on certain natural enemies. Monitor populations of beneficials and consider the use of more selective insecticides if key predator or parasitoid populations are being adversely affected.
- **Rotation:** To delay the development of resistance, rotate **Cartap** with insecticides from different IRAC mode of action groups.
- **Environmental Protection:** Avoid runoff into aquatic systems to minimize harm to fish and other aquatic organisms. Follow all label instructions regarding application and safety.
- **Further Research:** Continued research is needed to better understand the sublethal effects of **Cartap** on a wider range of non-target organisms and to develop more precise application techniques that maximize efficacy while minimizing environmental impact.

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## References

- 1. rayfull.com [rayfull.com]
- 2. Cartap Hydrochloride - Broad-spectrum systemic insecticide [News|Agripesticide [agripesticide.com]

- 3. Cartap Hydrochloride 50% SP Online | Cartap Hydrochloride 50% SP Manufacturer and Suppliers [scimplify.com]
- 4. informaticsjournals.co.in [informaticsjournals.co.in]
- 5. connectjournals.com [connectjournals.com]
- 6. ijcmas.com [ijcmas.com]
- 7. phytojournal.com [phytojournal.com]
- 8. thepharmajournal.com [thepharmajournal.com]
- 9. Field appraisal of controlled release formulations of cartap hydrochloride against rice leaf folder (*Cnaphalocrocis medinalis*) | The Indian Journal of Agricultural Sciences [epubs.icar.org.in]
- 10. researchgate.net [researchgate.net]
- 11. cabidigitallibrary.org [cabidigitallibrary.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. entomoljournal.com [entomoljournal.com]
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